

# tributylaluminum Ziegler-Natta catalyst preparation method

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**Compound Focus:** Aluminum, tributyl-

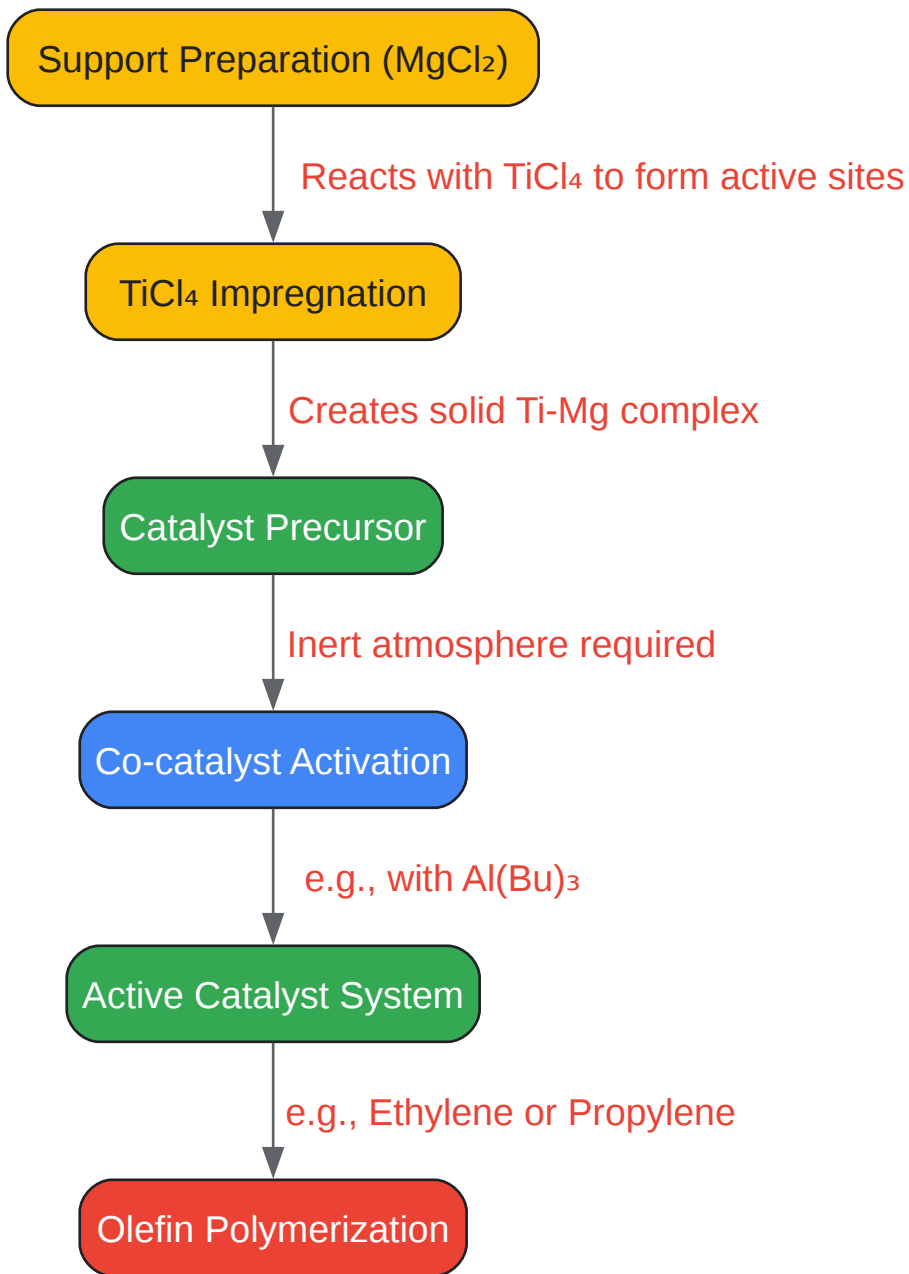
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## Ziegler-Natta Catalyst Preparation: A Workflow

The preparation of a heterogeneous Ziegler-Natta catalyst is a multi-step process where tributylaluminum can act as a co-catalyst. The following diagram outlines the general workflow, from support preparation to final polymerization.



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## Detailed Experimental Protocols

This section details the methodology based on general principles and a specific example for producing Ultra-High Molecular Weight Polyethylene (UHMWPE).

## Support and Catalyst Precursor Synthesis

The activity and stereoselectivity of the catalyst heavily depend on the support structure [1] [2].

- **Key Materials:**

- Anhydrous Magnesium Chloride ( $\text{MgCl}_2$ )
- Ethanol (anhydrous)
- 2-Ethyl-1-hexanol (or similar emulsifier, optional)
- Titanium Tetrachloride ( $\text{TiCl}_4$ )
- Inert hydrocarbon solvents (e.g., n-heptane, n-hexane)

- **Procedure for Spherical  $\text{MgCl}_2 \cdot n\text{EtOH}$  Adduct:**

- **Melting:** Under a strict nitrogen atmosphere, melt anhydrous  $\text{MgCl}_2$  and anhydrous ethanol together at an elevated temperature (e.g., 120 °C) to form a uniform  $\text{MgCl}_2 \cdot n\text{EtOH}$  melt. The typical molar ratio of  $\text{EtOH}/\text{MgCl}_2$  is between 2.5 and 3.0 [1] [3].
- **Emulsification (Optional):** To control particle morphology, add an emulsifier like Span 80 (e.g., 1.0% by weight) to the melt. This step promotes the formation of highly spherical catalyst particles, which is beneficial for reactor operation and polymer morphology [2].
- **Quenching:** The molten adduct is then dispersed by adding it to a cold, dry, and vigorously stirred inert hydrocarbon solvent like heptane or hexane, cooled to -20 °C to 0 °C. This rapid cooling ("melt quenching") produces solid, spherical adduct particles.
- **Washing:** The solid adduct particles are filtered and washed repeatedly with dry solvent to remove any unreacted materials and then dried under vacuum.

- **Procedure for  $\text{TiCl}_4$  Impregnation:**

- **Reaction:** Suspend the spherical  $\text{MgCl}_2 \cdot n\text{EtOH}$  adduct in cold, pure  $\text{TiCl}_4$  or a solution of  $\text{TiCl}_4$  in an inert solvent. The mixture is typically heated, for example, to 80-120 °C for 1-2 hours with stirring.
- **Isolation:** After the reaction, the solid is allowed to settle, the liquid is decanted, and the solid catalyst precursor is filtered.
- **Purification:** The solid is washed multiple times with a dry, hot inert hydrocarbon (e.g., n-hexane at 60-80 °C) until the washings become colorless, indicating the removal of excess  $\text{TiCl}_4$  and reduction byproducts.
- **Storage:** The final catalyst precursor ( $\text{MgCl}_2/\text{TiCl}_4$ ) is stored as a dry, free-flowing powder under a pure nitrogen or argon atmosphere.

## Catalyst Activation and Polymerization Protocol

This protocol is adapted from a study that used **tri-isobutylaluminum (TiBA)** to produce UHMWPE, highlighting a co-catalyst choice that minimizes chain transfer [3]. The principles apply to tributylaluminum, though activity may vary.

- **Key Materials:**

- Catalyst Precursor ( $\text{MgCl}_2/\text{TiCl}_4$  from above)
- Tributylaluminum (TnBAL) or Tri-isobutylaluminum (TiBA)
- Polymerization-grade monomer (e.g., Ethylene, 99.99% purity)
- Hydrogen gas (for molecular weight control, if needed)
- n-Hexane or n-Heptane (as polymerization diluent)

- **Slurry-Phase Polymerization Procedure:**

- **Reactor Preparation:** A glass or stainless-steel reactor (e.g., a 1-liter Buchi autoclave) is thoroughly baked and purged with inert gas ( $\text{N}_2$  or Ar) to remove moisture and oxygen.
- **Charging:** The reactor is charged with a precise volume of dry, purified n-hexane under a nitrogen blanket.
- **Co-catalyst Addition:** A calculated amount of tributylaluminum (typically as a solution in hexane) is injected into the reactor using a gas-tight syringe. The molar ratio of  $[\text{Al}]/[\text{Ti}]$  is a critical parameter and should be optimized (see Table 2).
- **Monomer Saturation:** The reactor content is stirred and saturated with the monomer (ethylene) at the desired pressure.
- **Catalyst Injection:** The catalyst precursor ( $\text{MgCl}_2/\text{TiCl}_4$ ) is suspended in a small amount of dry hexane and injected into the reactor to initiate polymerization.
- **Polymerization:** The reaction is allowed to proceed for a set duration (e.g., 1 hour) while maintaining constant monomer pressure and temperature by continuous feeding.
- **Termination:** The polymerization is terminated by venting the monomer and adding a small amount of acidified alcohol (e.g., 10% HCl in ethanol) to the reaction mixture to deactivate the catalyst.
- **Polymer Recovery:** The polymer slurry is filtered, and the solid polymer is washed repeatedly with ethanol and distilled water, then dried under vacuum at 60 °C to a constant weight.

## Key Experimental Parameters and Performance Data

Optimizing the reaction conditions is crucial for achieving the desired polymer properties. The following tables summarize critical parameters based on the literature.

**Table 1: Catalyst Preparation Parameters and Their Effects**

Parameter	Typical Range / Example	Role & Impact
Support Type	MgCl <sub>2</sub> ·2.8EtOH adduct [3]	Creates high-surface area support for TiCl <sub>4</sub> ; controls polymer morphology.
Emulsifier Use	1.0 wt.% Span 80 [2]	Increases sphericity of catalyst particles, can boost activity by ~40%.
TiCl <sub>4</sub> Loading	N/A	Determines the number of potential active sites. Higher loading can increase activity.
Internal Donor	Diethyl phthalate, Diisobutyl phthalate [4] [5]	Improves stereoselectivity (tacticity) in polypropylene production.

**Table 2: Polymerization Conditions and Outcomes with Al(Bu)<sub>3</sub>-type Co-catalysts**

Parameter	Effect on Polymerization	Example Data / Optimal Range
Co-catalyst Type	<b>Tri-isobutylaluminum (TiBA)</b> is less active towards chain transfer, favoring <b>UHMWPE</b> formation [3]. <b>Tributylaluminum (TnBA)</b> is a common, highly active co-catalyst.	TiBA recommended for UHMWPE [3].
[Al]/[Ti] Molar Ratio	Critical for activating Ti sites; too high or too low reduces activity.	Optimal range often 50-150 [3].
Polymerization Temperature	Affects activity, molecular weight, and polymer microstructure.	For UHMWPE: 50-70 °C [3].
Monomer Pressure	Higher pressure typically increases reaction rate.	UHMWPE can be produced even at low pressure (e.g., 2 bar) [2].

Parameter	Effect on Polymerization	Example Data / Optimal Range
Resulting Activity	Measure of catalyst efficiency.	Up to 40% increase with emulsifier [2].
Molecular Weight (M <sub>v</sub> )	Target property for UHMWPE.	> 1.5 × 10 <sup>6</sup> g/mol, up to 3.1-5.2 × 10 <sup>6</sup> g/mol [3].

## Critical Safety and Handling Notes

The components used in Ziegler-Natta catalyst systems are highly reactive and require extreme caution.

- **Air- and Moisture-Sensitivity:** All catalysts and co-catalysts, including tributylaluminum and the catalyst precursor, are **pyrophoric** (ignite spontaneously in air) and react violently with water [6] [4]. All procedures **must** be conducted under an inert atmosphere (high-purity N<sub>2</sub> or Ar) using Schlenk-line or glovebox techniques.
- **Handling of TiCl<sub>4</sub>:** Titanium tetrachloride is a corrosive liquid that reacts with moisture in air to release HCl gas, which is highly toxic and corrosive. It must be handled in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including fire-resistant lab coat, safety goggles, face shield, and chemical-resistant gloves.

## Research Application Notes

- **Co-catalyst Selection:** The choice of co-catalyst (e.g., TnBAI vs. TiBA vs. Triethylaluminum (TEAL)) is a key variable. TiBA has been shown to be particularly effective for UHMWPE due to its lower chain transfer activity [3].
- **Morphology Control:** The "replica effect" is a powerful concept where the morphology of the catalyst particle is directly replicated in the polymer particle. Using a spherical MgCl<sub>2</sub> support is key to producing free-flowing polymer granules that are essential for industrial gas-phase or slurry processes [1] [2].
- **Beyond Polyethylene:** While this guide focuses on polyethylene, Ziegler-Natta catalysts are also paramount for producing stereoregular polypropylene. For this application, the use of internal and external electron donors is essential to control tacticity [4] [5].

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## References

1. US7071137B2 - Method of making a ziegler-natta catalyst [patents.google.com]
2. Synthesis of highly spherical Ziegler – Natta by employing... catalyst [link.springer.com]
3. [PDF] Synthesizing UHMWPE Using Ziegler - Natta System of... Catalyst [semanticscholar.org]
4. – Ziegler - Wikipedia Natta catalyst [en.wikipedia.org]
5. sciencedirect.com/topics/chemistry/ ziegler - natta -catalysis [sciencedirect.com]
6. - Ziegler : Formula, Mechanism & Uses Explained Natta Catalyst [vedantu.com]

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